

Application of 15,16-Dehydroestrone in the Synthesis of Estetrol

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Compound of Interest

Compound Name: 15,16-Dehydroestrone

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Introduction

15,16-Dehydroestrone is a valuable intermediate in the synthesis of complex steroid hormones. Its defining feature, the double bond between carbons 15 and 16, provides a reactive site for the introduction of hydroxyl groups, making it a key precursor in the synthesis of estriol and its analogs. This application note details the use of a protected form of **15,16-dehydroestrone**, specifically 3-benzyloxy-**15,16-dehydroestrone**, in the multi-step synthesis of estetrol (estra-1,3,5(10)-triene-3,15 α ,16 α ,17 β -tetraol), a naturally occurring estrogen with potential applications in hormone replacement therapy and contraception.

The synthetic pathway involves a series of key transformations: the stereoselective reduction of the 17-keto group, protection of the resulting hydroxyl group, stereospecific cis-dihydroxylation of the 15,16-double bond, and final deprotection to yield estetrol. This document provides detailed experimental protocols for these steps, based on established synthetic methods.

Synthetic Pathway Overview

The overall synthetic scheme for the conversion of 3-benzyloxy-estra-1,3,5(10),15-tetraen-17-one to estetrol is outlined below. This pathway involves four main steps: reduction, acetylation, dihydroxylation, and deprotection.

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